An In-depth Technical Guide to Benzyl Nitrite (CAS: 935-05-7)

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Compound of Interest

Compound Name:	*Benzyl nitrite*
CAS No.:	*935-05-7*
Cat. No.:	*B15496680*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl nitrite, with the CAS number 935-05-7, is an organic ester of nitrous acid and benzyl alcohol. As a member of the alkyl nitrite class of compounds, it is recognized for its potential as a nitric oxide (NO) donor.[1] Nitric oxide is a critical signaling molecule in various physiological processes, most notably in the cardiovascular system where it functions as a potent vasodilator.[2] This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, mechanism of action, and analytical methods related to **benzyl nitrite**, tailored for professionals in research and drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **benzyl nitrite** is presented in Table 1. This data is essential for its handling, storage, and application in experimental settings.

Table 1: Chemical and Physical Properties of **Benzyl Nitrite**

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Property	Value	Reference(s)
CAS Number	935-05-7	[3][4]
Molecular Formula	$C_7H_7NO_2$	[3][4]
Molecular Weight	137.14 g/mol	[3]
Appearance	Yellowish oil (inferred from related compounds)	N/A
Boiling Point	180 °C at 760 mmHg; 53-58 °C at 10 Torr; 44 °C at 5 Torr; 31-32 °C at 1 Torr	[4][5]
Density	1.09 g/cm³	[4]
Refractive Index	1.512; 1.5008 at 20°C; 1.4986 at 25°C	[4][5]
Flash Point	71.2 °C	[4]
Vapor Pressure	1.24 mmHg at 25°C	[4]
Solubility	Likely soluble in ether and other organic solvents (inferred from related compounds)	[5]
InChI	InChI=1S/C7H7NO2/c9-8-10-6-7-4-2-1-3-5-7/h1-5H,6H2	[3][6]
InChIKey	IYYGLLJDALWAMD-UHFFFAOYSA-N	[3][6]
SMILES	C1=CC=C(C=C1)CON=O	[3]

Synthesis of **Benzyl Nitrite**

While a specific detailed protocol for the synthesis of **benzyl nitrite** is not readily available in the reviewed literature, a general and widely used method for the preparation of alkyl nitrites from the corresponding alcohol and a nitrite salt in an acidic medium can be adapted.[7] The

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following protocol is based on the well-established synthesis of n-butyl nitrite and is expected to yield **benzyl nitrite** with high efficiency.

Experimental Protocol: Synthesis of **Benzyl Nitrite**

Materials:

- Benzyl alcohol (C_7H_8O)
- Sodium nitrite ($NaNO_2$)
- Concentrated Sulfuric acid (H_2SO_4)
- Distilled water
- Sodium bicarbonate ($NaHCO_3$) solution (e.g., 5%)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- Ice
- Three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Separatory funnel

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, prepare a solution of sodium nitrite in distilled water. For a synthesis targeting approximately 0.1 moles of **benzyl nitrite**, one might start with a solution of ~7.6 g (0.11 mol) of sodium nitrite in ~30 mL of water.

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- Cool the flask in an ice-salt bath with vigorous stirring until the temperature of the nitrite solution is at or below 0 °C.
- In a separate beaker, prepare a cooled mixture of benzyl alcohol and sulfuric acid. Slowly add ~5.4 g (0.05 mol) of concentrated sulfuric acid to ~10.8 g (0.1 mol) of benzyl alcohol, while keeping the mixture cool in an ice bath.
- Slowly add the cooled benzyl alcohol-sulfuric acid mixture dropwise to the stirred sodium nitrite solution via the dropping funnel. The rate of addition should be carefully controlled to maintain the reaction temperature at or below 5 °C to minimize the decomposition of nitrous acid and the formation of byproducts.
- After the addition is complete, continue stirring the reaction mixture in the ice bath for an additional 1-2 hours to ensure the reaction goes to completion.
- Once the reaction is complete, transfer the mixture to a separatory funnel. The organic layer containing the **benzyl nitrite** should separate from the aqueous layer.
- Separate the organic layer and wash it sequentially with cold water, a 5% sodium bicarbonate solution (to neutralize any remaining acid), and again with cold water.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent. The resulting product is crude **benzyl nitrite**.
- For higher purity, the **benzyl nitrite** can be distilled under reduced pressure. Based on available data, distillation at a pressure of 1-10 Torr would be appropriate.[5]

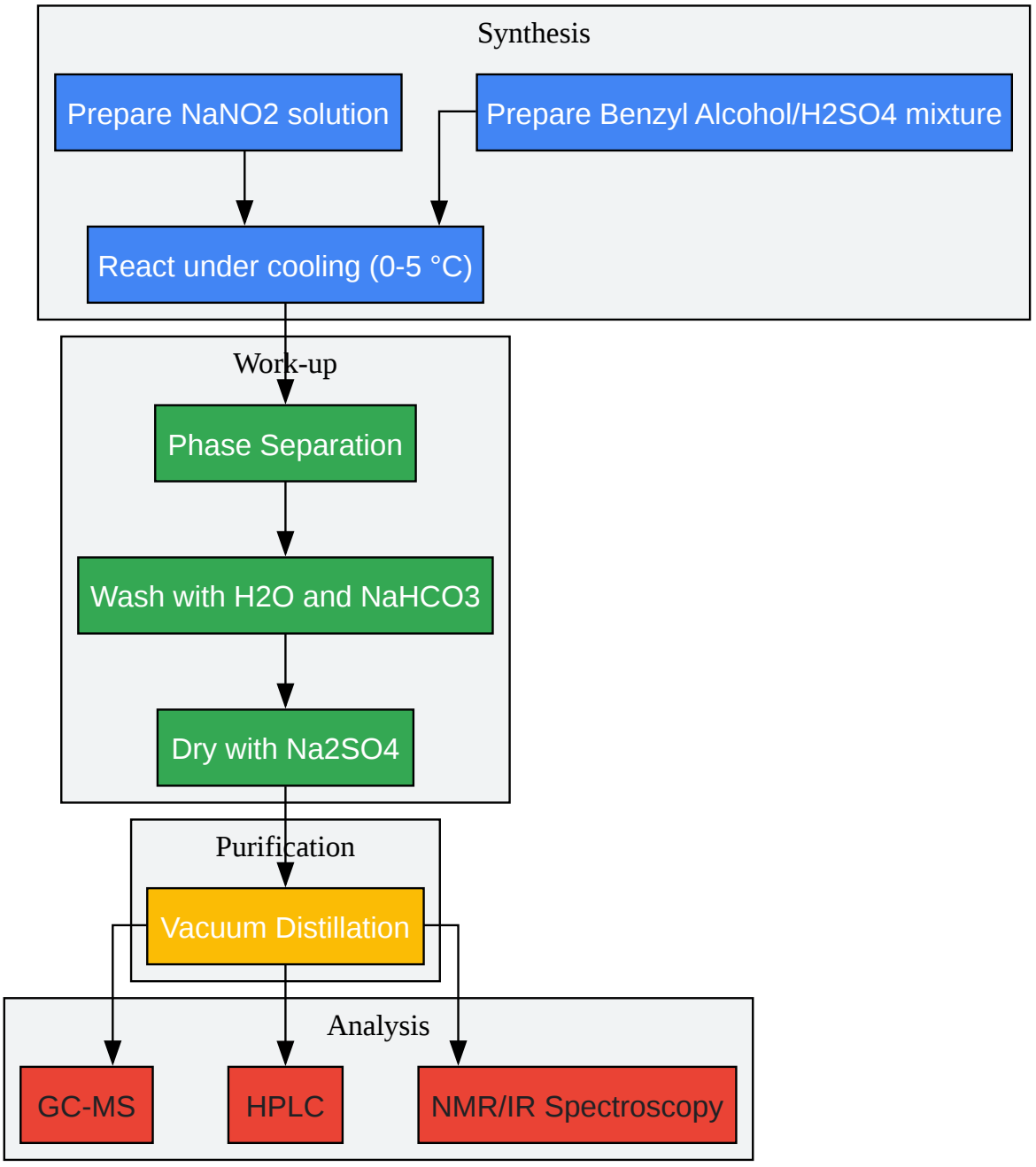
Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood as nitrogen oxides, which are toxic, may be evolved.
- Concentrated sulfuric acid is highly corrosive and should be handled with extreme care.
- Alkyl nitrites can be flammable and may decompose upon standing, especially when exposed to light and heat.[5] Store the product in a cool, dark place.

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Proposed Experimental Workflow

The following diagram illustrates a logical workflow for the synthesis, purification, and analysis of **benzyl nitrite**.



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Proposed workflow for **benzyl nitrite** synthesis and analysis.

Mechanism of Action and Pharmacological Effects

The primary pharmacological effect of **benzyl nitrite**, like other alkyl nitrites, is vasodilation, which is mediated by the release of nitric oxide (NO).[1]

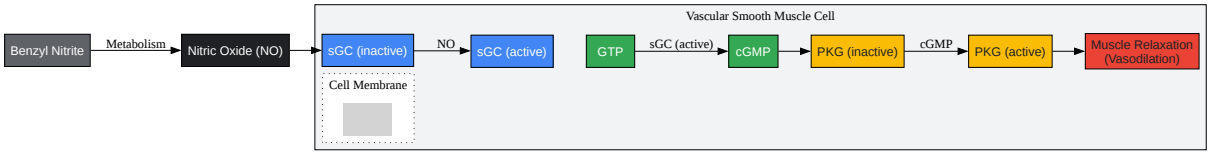
Nitric Oxide Release

Benzyl nitrite is considered a prodrug that releases NO in the body.[8][9] This can occur through enzymatic and non-enzymatic pathways. The released NO then activates soluble guanylate cyclase (sGC) in vascular smooth muscle cells.

The NO/cGMP Signaling Pathway

The activation of sGC leads to an increase in the intracellular concentration of cyclic guanosine monophosphate (cGMP).[10] cGMP, in turn, activates protein kinase G (PKG), which phosphorylates several downstream targets. This cascade of events ultimately leads to a decrease in intracellular calcium levels and the dephosphorylation of myosin light chains, resulting in the relaxation of vascular smooth muscle and vasodilation.[2][10]

The following diagram illustrates the NO signaling pathway initiated by a nitric oxide donor like **benzyl nitrite**.



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Nitric Oxide (NO) signaling pathway in vasodilation.

Pharmacological Effects

The vasodilatory action of **benzyl nitrite** is expected to lead to a decrease in blood pressure. While specific quantitative data such as the EC_{50} for **benzyl nitrite**'s vasodilator potency is not available in the reviewed literature, studies on other nitrites and NO donors confirm their potent effects on vascular tone.[11][12] The therapeutic potential of NO-releasing drugs is being explored for various cardiovascular conditions, including hypertension and angina.[8][9]

Metabolism and Toxicology

Metabolism

Specific studies on the metabolism of **benzyl nitrite** are scarce. However, based on the general principles of xenobiotic metabolism, it is likely to undergo hydrolysis to benzyl alcohol and nitrite.[13][14] Benzyl alcohol is then further metabolized, potentially to benzoic acid, which can be conjugated and excreted. The released nitrite can be oxidized to nitrate or converted to NO.

Toxicology

There is no specific LD_{50} value available for **benzyl nitrite** in the reviewed literature. However, the toxicity of other nitrites provides an indication of its potential hazards. For instance, the oral LD_{50} of sodium nitrite in rats is reported to be in the range of 150-200 mg/kg.[15] The acute toxicity of butyl nitrite in rats has an oral LD_{50} of 83 mg/kg.[16] The primary toxic effect of nitrites is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.[17]

Analytical Methods

The characterization and quantification of **benzyl nitrite** can be achieved using standard analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of volatile compounds like alkyl nitrites.[17][18] It can be used to confirm the identity of synthesized **benzyl nitrite** by its mass spectrum and

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retention time. Headspace GC-MS can be particularly useful for analyzing the purity and decomposition products of **benzyl nitrite**.[17]

High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection can be employed for the quantification of **benzyl nitrite**.[19][20] Reversed-phase chromatography with a suitable mobile phase would likely be effective. The development of a specific HPLC method would require optimization of the column, mobile phase composition, and detection wavelength.

Table 2: Summary of Analytical Methods for Nitrite Analysis

Technique	Principle	Application	Reference(s)
GC-MS	Separation by gas chromatography and identification by mass spectrometry.	Identification and quantification of volatile nitrites and their degradation products.	[17][18]
HPLC-UV	Separation by liquid chromatography and quantification by UV absorbance.	Quantification of nitrites in various matrices, including biological fluids and food.	[19][20]
Spectroscopy (IR, NMR)	Analysis of molecular vibrations (IR) and nuclear magnetic resonance (NMR) to determine chemical structure.	Structural elucidation and confirmation of synthesized benzyl nitrite.	[5]

Applications in Drug Development

The ability of **benzyl nitrite** to release nitric oxide makes it a potential candidate for development as a therapeutic agent, particularly in the field of cardiovascular medicine. NO-releasing drugs are of significant interest for the treatment of conditions characterized by

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endothelial dysfunction and reduced NO bioavailability, such as hypertension, atherosclerosis, and angina.[8][9] The benzyl moiety offers a scaffold that can be modified to tune the pharmacokinetic and pharmacodynamic properties of the molecule, potentially leading to the development of novel NO-donor prodrugs with targeted delivery or controlled release profiles.

Conclusion

Benzyl nitrite (CAS 935-05-7) is an organic nitrite with the potential to act as a nitric oxide donor, thereby inducing vasodilation. This technical guide has summarized the available information on its chemical and physical properties, provided a detailed protocol for its synthesis, elucidated its mechanism of action through the NO/cGMP pathway, and discussed relevant analytical methods. While specific quantitative data on its pharmacology and toxicology are limited, the information on related compounds provides a strong basis for further research and development. For scientists and professionals in drug development, **benzyl nitrite** represents an interesting molecule for the exploration of novel nitric oxide-based therapies. Further studies are warranted to fully characterize its pharmacological profile and therapeutic potential.

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